

Application Notes and Protocols: Coumarin 480 as a Laser Dye in Spectroscopy

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Compound of Interest

Compound Name: Coumarin 480

Cat. No.: B156194

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Coumarin 480, also known as Coumarin 102, is a highly efficient and versatile laser dye renowned for its strong fluorescence in the blue-green region of the visible spectrum.^[1] Its photophysical properties are highly sensitive to the local environment, making it an excellent candidate for various spectroscopic applications, including tunable lasers, fluorescence lifetime measurements, and as a probe for microenvironment polarity.^{[2][3]} These characteristics make **Coumarin 480** a valuable tool in diverse research fields, from fundamental photophysics to drug discovery and materials science.

Physicochemical Properties

- Chemical Name: 2,3,6,7-tetrahydro-9-methyl-1H,5H,11H-[4]benzopyrano-[6,7,8-ij]quinolizin-11-one
- CAS Number: 41267-76-9
- Molecular Formula: C₁₆H₁₇NO₂
- Molecular Weight: 255.32 g/mol
- Appearance: Pale yellow crystalline powder

Data Presentation: Photophysical Properties of Coumarin 480

The spectroscopic characteristics of **Coumarin 480** are significantly influenced by the solvent environment. The following tables summarize key quantitative data for **Coumarin 480** in various solvents.

Table 1: Absorption and Emission Maxima

Solvent	Absorption Max (λ_{abs}) (nm)	Emission Max (λ_{em}) (nm)
Cyclohexane	361	407
Ethyl Acetate	-	432
Acetonitrile	380	450, 458
Ethanol	387, 389	465, 473
Methanol	390	-
50% Ethanol/Water	396	477
Water	396	489
Dimethylformamide (DMF)	389	-

Data sourced from Exciton, Inc. product information and other spectroscopic studies.[\[5\]](#)

Table 2: Fluorescence Quantum Yields and Lifetimes

Solvent	Quantum Yield (Φ_f)	Lifetime (τ_f) (ns)
Cyclohexane	1.05	2.6
Ethyl Acetate	0.70	-
Acetonitrile	0.91, 0.59	3.3
Ethanol	0.95, 0.74, 0.93, 0.58, 0.99, 1.04, 0.764	4.5
50% Ethanol/Water	1.02, 0.77	-
Water	0.66	5.9
Methanol	0.87	-
Dimethylformamide (DMF)	0.79	-

Data compiled from various sources, including Exciton, Inc. and research articles. Note that variations in reported values can be attributed to different measurement conditions and instrumentation.[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of Coumarin 480 Dye Solution

This protocol outlines the standard procedure for preparing a stock and working solution of **Coumarin 480** for spectroscopic measurements.

Materials:

- **Coumarin 480** powder
- Spectroscopic grade solvent (e.g., ethanol, methanol)
- Volumetric flasks
- Pipettes
- Analytical balance

- Ultrasonic bath (optional)

Procedure:

- Stock Solution (e.g., 1 mM):
 - Accurately weigh the required amount of **Coumarin 480** powder using an analytical balance. To prepare a 1 mM solution, use the formula: $\text{Weight (g)} = 1 \times 10^{-3} \text{ mol/L} \times 255.32 \text{ g/mol} \times \text{Volume (L)}$.
 - Transfer the powder to a volumetric flask of the desired volume.
 - Add a small amount of the chosen solvent to dissolve the powder. Gentle swirling or sonication can aid in dissolution.
 - Once fully dissolved, fill the flask to the calibration mark with the solvent.
 - Stopper the flask and invert several times to ensure homogeneity.
- Working Solution (e.g., 10^{-4} M):
 - Prepare the working solution by diluting the stock solution. For a 10^{-4} M solution from a 1 mM stock, use the dilution equation: $C_1V_1 = C_2V_2$, where C_1 is the stock concentration, V_1 is the volume of stock to be taken, C_2 is the desired working concentration, and V_2 is the final volume of the working solution.^[5]
 - For example, to prepare 10 mL of a 10^{-4} M solution, pipette 1 mL of the 1 mM stock solution into a 10 mL volumetric flask and dilute to the mark with the same solvent.
 - The final concentration should be adjusted to achieve an absorbance of approximately 0.1 at the excitation wavelength to minimize inner filter effects in fluorescence measurements.

Protocol 2: Operation of a Pulsed Dye Laser with Coumarin 480

This protocol describes the basic setup and operation of a tunable dye laser using **Coumarin 480**, pumped by a pulsed nitrogen laser.

Materials and Equipment:

- Pulsed nitrogen laser (pump source, e.g., 337 nm)
- Quartz cuvette
- **Coumarin 480** solution in methanol (e.g., 10^{-3} M)[4]
- Cylindrical lens
- Optical components: mirrors (one high reflector, one output coupler), diffraction grating (for tuning)
- Optical mounts and posts
- Power meter or detector

Procedure:

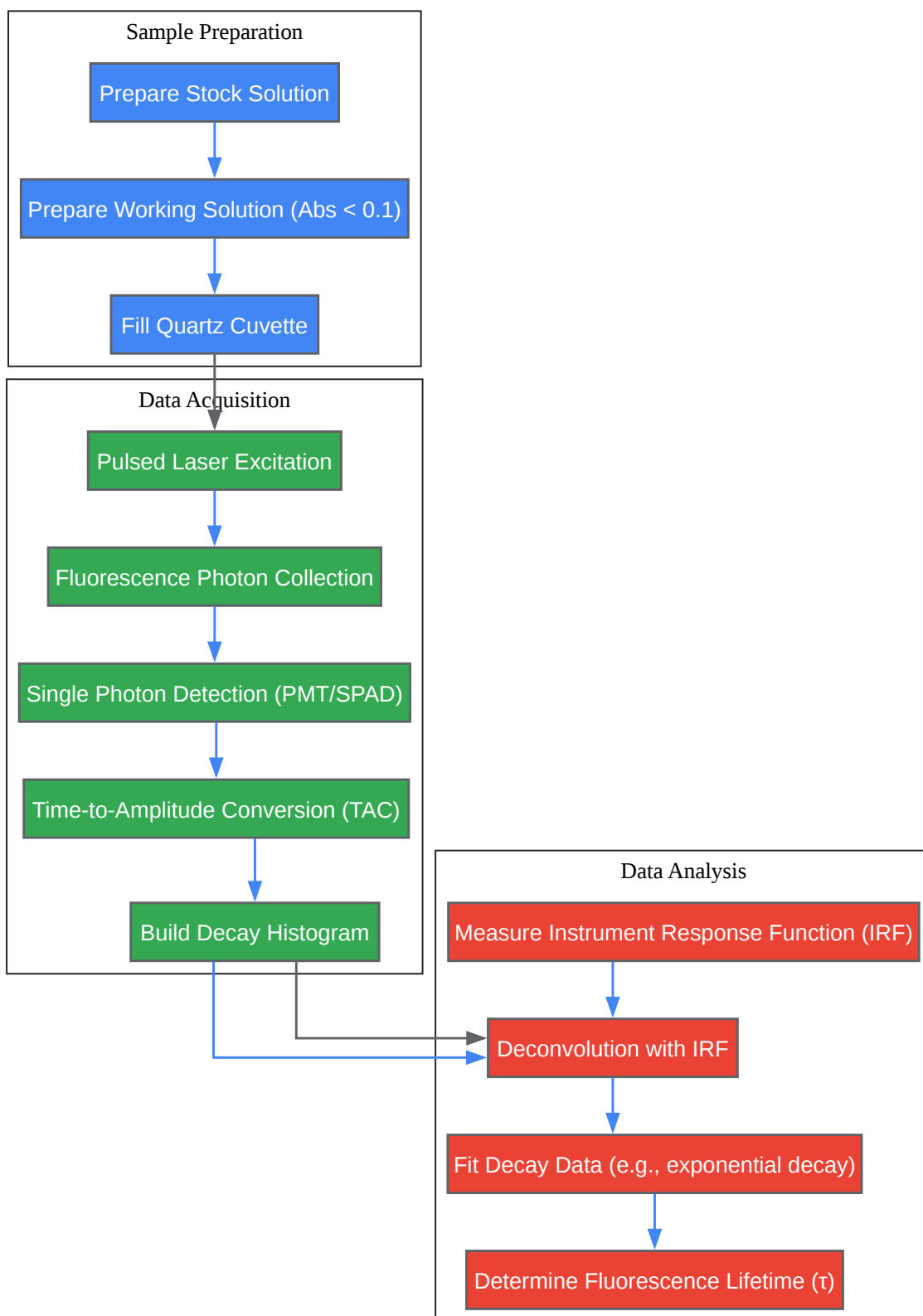
- **Laser Safety:** Ensure all appropriate laser safety precautions are in place, including the use of laser safety goggles rated for the pump and dye laser wavelengths. The work area should be enclosed and free of reflective surfaces.
- **Dye Solution Preparation:** Prepare a solution of **Coumarin 480** in methanol at the desired concentration (e.g., 10^{-3} M) following Protocol 1.[4] Fill the quartz cuvette with the dye solution.
- **Optical Setup:**
 - Position the nitrogen laser as the pump source.
 - Use a cylindrical lens to focus the pump beam into a horizontal line onto the front face of the cuvette containing the dye solution.[4][6]
 - The dye laser cavity is formed by placing a high-reflectivity mirror at one end and an output coupler (partially reflective mirror) at the other end, aligned with the excited region of the dye.

- For a tunable laser, replace the high-reflectivity mirror with a diffraction grating. The angle of the grating will determine the lasing wavelength.^[7]
- Alignment and Operation:
 - Align the pump beam to create a bright, uniform line of fluorescence within the dye solution.
 - Align the dye laser cavity mirrors to be collinear with the fluorescent line. This is a critical step and may require patience. Start by observing the amplified spontaneous emission (ASE) and aligning the mirrors to provide feedback.
 - Once aligned, the dye laser will emit a coherent beam.
- Tuning (with diffraction grating):
 - By carefully rotating the diffraction grating, the wavelength of the laser output can be tuned across the gain profile of **Coumarin 480**.^[7]
 - Use a spectrometer to measure the output wavelength at different grating angles.
 - The output power can be measured using a power meter.

Mandatory Visualizations

Experimental Workflow: Time-Resolved Fluorescence Spectroscopy

The following diagram illustrates a typical workflow for measuring the fluorescence lifetime of **Coumarin 480** using Time-Correlated Single Photon Counting (TCSPC).

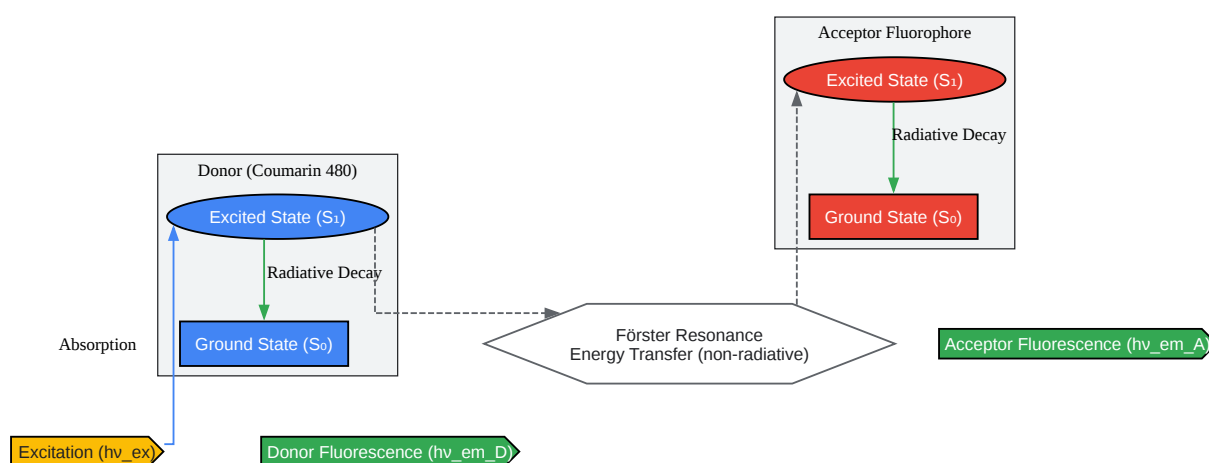


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Workflow for Time-Resolved Fluorescence Spectroscopy of **Coumarin 480**.

Signaling Pathway: Fluorescence Resonance Energy Transfer (FRET)

This diagram illustrates the principle of Fluorescence Resonance Energy Transfer (FRET), where **Coumarin 480** can act as a donor fluorophore.



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Principle of Fluorescence Resonance Energy Transfer (FRET) with **Coumarin 480** as a donor.

Safety Precautions

- Handling: **Coumarin 480** is a fine powder and should be handled in a well-ventilated area, preferably in a fume hood, to avoid inhalation. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

- Solvents: The organic solvents used to dissolve **Coumarin 480** are often flammable and toxic. Handle them in a fume hood away from ignition sources.
- Disposal: Dispose of dye solutions and contaminated materials in accordance with local regulations for chemical waste.

These application notes provide a comprehensive overview of the use of **Coumarin 480** in spectroscopy, offering both foundational data and practical protocols for researchers in various scientific disciplines.

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